

Personal protective equipment for handling IACS-10759

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Compound of Interest

Compound Name: IACS-10759

Cat. No.: B1191776

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Essential Safety and Handling Guide for IACS-10759

For Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety, handling, and disposal information for **IACS-10759**, a potent and selective inhibitor of mitochondrial Complex I. While the manufacturer's Safety Data Sheet (SDS) does not classify **IACS-10759** as a hazardous substance, its potent biological activity necessitates careful handling to minimize exposure and ensure a safe laboratory environment.^[1] These guidelines are designed to supplement, not replace, institutional safety protocols and the manufacturer's SDS.

Immediate Safety and Personal Protective Equipment (PPE)

A thorough risk assessment should be conducted for all procedures involving **IACS-10759**. The following table outlines the minimum recommended PPE for handling this compound in a laboratory setting.

Body Part	Required PPE	Specifications and Best Practices
Hands	Double Nitrile Gloves	Wear two pairs of disposable nitrile gloves. Change gloves immediately if contaminated and after each use. Wash hands thoroughly after removing gloves. [2]
Eyes	Safety Glasses with Side Shields or Goggles	Must be worn at all times when handling the compound to protect against splashes. [2] [3]
Body	Laboratory Coat	A standard, fully buttoned lab coat is required to protect clothing and skin. [1] [3]
Respiratory	Not Generally Required	For handling small quantities in a well-ventilated area, respiratory protection is not typically needed. A chemical fume hood should be used when weighing the solid compound or preparing stock solutions to prevent inhalation of dust. [3]

Operational Plan: Step-by-Step Handling Protocol

Proper handling and storage are critical for maintaining the integrity of **IACS-10759** and ensuring the safety of laboratory personnel.

Receiving and Inspection

- **Inspect Package:** Upon receipt, examine the external packaging for any signs of damage or leaks.

- Don PPE: Before opening, put on a lab coat, safety glasses, and a single pair of nitrile gloves.^[1]
- Unpack in a Safe Area: Open the shipping container in a designated area, such as a chemical fume hood or on a disposable bench liner.^[1]
- Verify Compound: Confirm that the compound name and CAS number on the vial match your order details.

Storage

- Solid Compound: Store the tightly sealed vial at -20°C for long-term stability (≥ 4 years).^[3] Protect from light and moisture.^[3]
- Solutions: For solutions in organic solvents (e.g., DMSO), store in small, tightly sealed aliquots at -20°C to avoid repeated freeze-thaw cycles.^[3]

Preparation of Stock Solutions

- Work in a Fume Hood: All weighing and initial dissolution of the solid compound should be performed in a chemical fume hood to minimize inhalation risk.
- Solubility: **IACS-10759** is soluble in DMSO at concentrations up to 100 mg/mL (177.75 mM).^[4] Use fresh, moisture-free DMSO for best results.^[4]
- Example Protocol (10 mM Stock in DMSO):
 - Calculate the required mass of **IACS-10759** (Molecular Weight: 562.56 g/mol) and the corresponding volume of DMSO.
 - In a chemical fume hood, weigh the solid **IACS-10759** into a sterile, conical tube.
 - Add the calculated volume of high-quality, anhydrous DMSO.
 - Vortex or sonicate gently in a warm water bath to ensure complete dissolution.^[4]
 - Store the stock solution in small aliquots at -20°C.

Disposal Plan

All waste materials contaminated with **IACS-10759** should be treated as hazardous chemical waste. Consult your institution's Environmental Health and Safety (EHS) department for specific local and national regulations.^[5]

Waste Type	Disposal Procedure
Solid Waste	(e.g., contaminated gloves, pipette tips, tubes, bench liners) Collect in a designated, clearly labeled hazardous waste container. ^{[1][5]}
Liquid Waste	(e.g., unused solutions, rinsate) Collect in a sealed, compatible, and clearly labeled hazardous waste container. Do not dispose of down the drain. ^{[5][6]} Leave at least 10% headspace in the container to allow for expansion. ^[5]
Sharps	(e.g., needles, serological pipettes) Dispose of in a designated sharps container for chemically contaminated sharps. ^[1]
Empty Vials	Triple-rinse the vial with a suitable solvent (e.g., ethanol). Collect the rinsate as hazardous liquid waste. Deface the label and dispose of the rinsed vial according to institutional guidelines. ^[5]

Experimental Protocols and Data

In Vitro Experimental Use

IACS-10759 is a potent inhibitor of mitochondrial complex I and is used in cell-based assays to study the effects of inhibiting oxidative phosphorylation (OXPHOS).^[4]

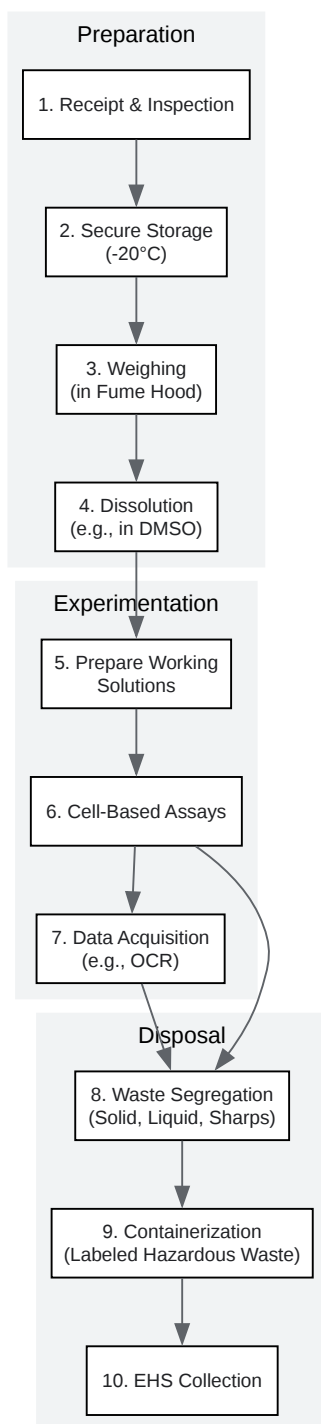
- Working Concentrations: In cell culture, **IACS-10759** has been shown to inhibit the proliferation of various cell lines at nanomolar concentrations.^{[4][7]} For example, in Chronic

Lymphocytic Leukemia (CLL) cells, concentrations around 100 nM were used to inhibit the oxygen consumption rate (OCR).[7]

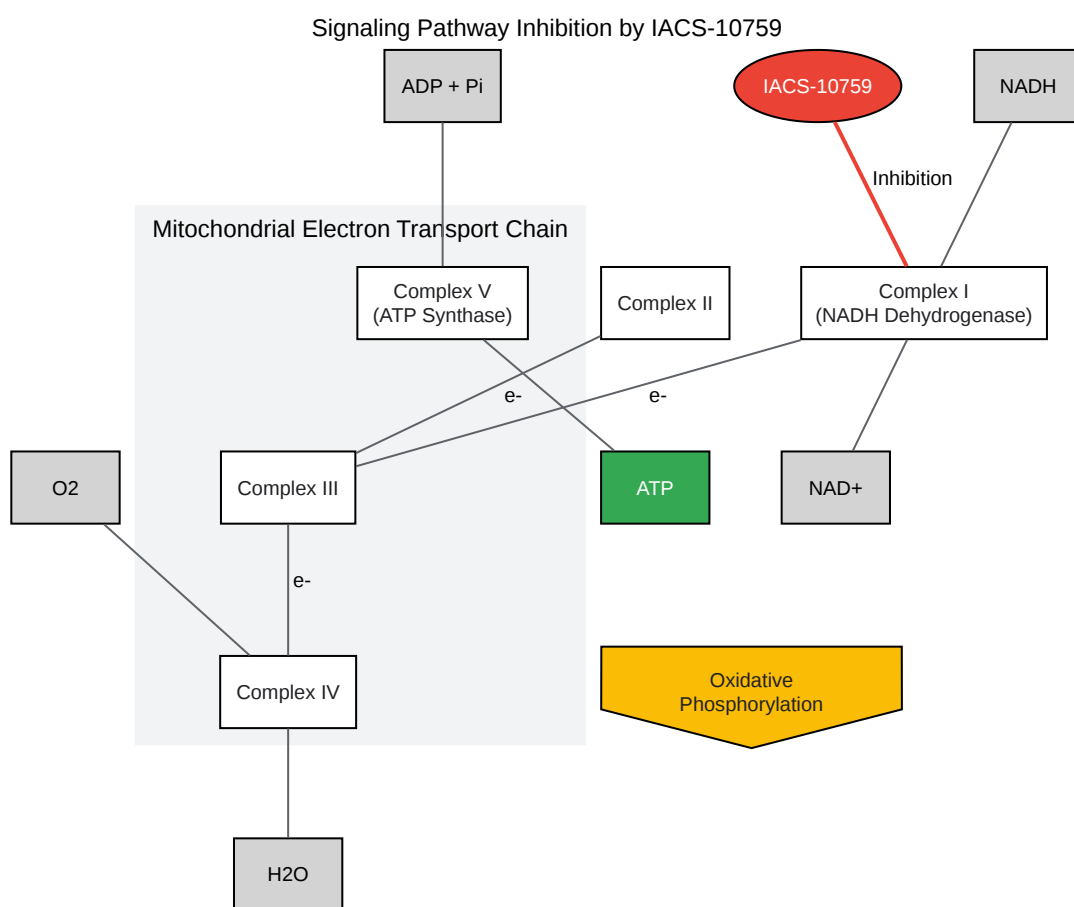
- Cell-Based Assay Protocol Example (Measuring OCR):
 - Plate cells at the desired density in a Seahorse XF cell culture microplate.
 - Prepare working solutions of **IACS-10759** by diluting the DMSO stock solution in the appropriate cell culture medium.
 - Treat cells with the desired concentrations of **IACS-10759** (e.g., 30 nM to 3 μ M) for the specified incubation time (e.g., 24 or 48 hours).[7]
 - Measure the oxygen consumption rate (OCR) and extracellular acidification rate (ECAR) using a Seahorse XF Analyzer to assess the impact on mitochondrial respiration and glycolysis.[4]

Visualizations

Workflow for Handling IACS-10759

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Caption: Standard laboratory workflow for handling, experimental use, and disposal of **IACS-10759**.



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Caption: **IACS-10759** inhibits oxidative phosphorylation by directly targeting Complex I.

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